

Technical Overview of Reactive Red 120: Molecular Formula and Weight

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Compound of Interest

Compound Name: Reactive Red 120

Cat. No.: B052245

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Reactive Red 120 is a bis-azo dye known for its application in the textile industry and as a staining agent in biological research.^[1] This technical summary outlines the key molecular properties of this compound.

Molecular Composition

The chemical structure of **Reactive Red 120** can be represented in two common forms, which differ by the presence of sodium atoms. The molecular formula and corresponding molecular weight vary depending on whether the compound is in its free acid form or as a sodium salt.

Below is a summary of the quantitative data for both forms of **Reactive Red 120**.

Property	Value (Free Acid Form)	Value (Sodium Salt Form)
Molecular Formula	C ₄₄ H ₃₀ Cl ₂ N ₁₄ O ₂₀ S ₆ ^{[2][3][4]}	C ₄₄ H ₂₄ Cl ₂ N ₁₄ Na ₆ O ₂₀ S ₆ ^[1]
Molecular Weight	1338.09 g/mol	1469.98 g/mol

The free acid form of **Reactive Red 120** has a molecular weight of approximately 1338.1 g/mol. The more commonly supplied sodium salt form has a molecular weight of 1469.98 g/mol. The presence of six sodium atoms in the latter form accounts for the difference in molecular weight. This dye is characterized as a red or brown powder and is soluble in water.

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